

# Safeguarding Your Research: A Comprehensive Guide to Handling D-Phenylalanine-d5

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## Compound of Interest

Compound Name: D-Phenylalanine-d5

Cat. No.: B584682

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of specialized chemical compounds are paramount. This guide provides essential, immediate safety and logistical information for **D-Phenylalanine-d5**, ensuring the integrity of your research and the safety of laboratory personnel.

## Immediate Safety and Handling Protocols

**D-Phenylalanine-d5** is a stable, deuterium-labeled form of the amino acid D-phenylalanine. While extensive toxicological data for the deuterated form is not available, it should be handled with the same precautions as the non-labeled compound, treating it as a potentially hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **D-Phenylalanine-d5**, particularly in its solid, powdered form:

PPE Category	Item	Specification
Eye Protection	Safety glasses with side-shields	Conforming to NIOSH (US) or EN 166 (EU) standards.[1]
Chemical safety goggles	Required when there is a risk of splashing.	
Hand Protection	Nitrile gloves	Inspected before use and disposed of properly after.
Respiratory Protection	N95 (US) respirator or equivalent	Use in well-ventilated areas or under a fume hood.[2]
Body Protection	Laboratory coat	To prevent skin contact.

## Engineering Controls

To minimize exposure, **D-Phenylalanine-d5** should be handled in a well-ventilated laboratory, preferably within a chemical fume hood, especially when working with the powdered form to avoid dust formation.[1]

## Operational Plan: Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace by clearing it of unnecessary items and ensuring easy access to waste disposal containers.
- **Weighing and Aliquoting:** Conduct these procedures within a chemical fume hood to contain any airborne particles. Use appropriate tools (e.g., spatulas, weighing paper) and clean them thoroughly after use.
- **Dissolving:** When preparing solutions, add the solid **D-Phenylalanine-d5** to the solvent slowly to avoid splashing.
- **Storage:** Store **D-Phenylalanine-d5** in a tightly sealed container in a cool, dry, well-ventilated place, away from strong oxidizing agents, acids, and bases.[3]

- Spill Management: In case of a spill, avoid generating dust. Sweep up the solid material and place it in a suitable, closed container for disposal.[3]

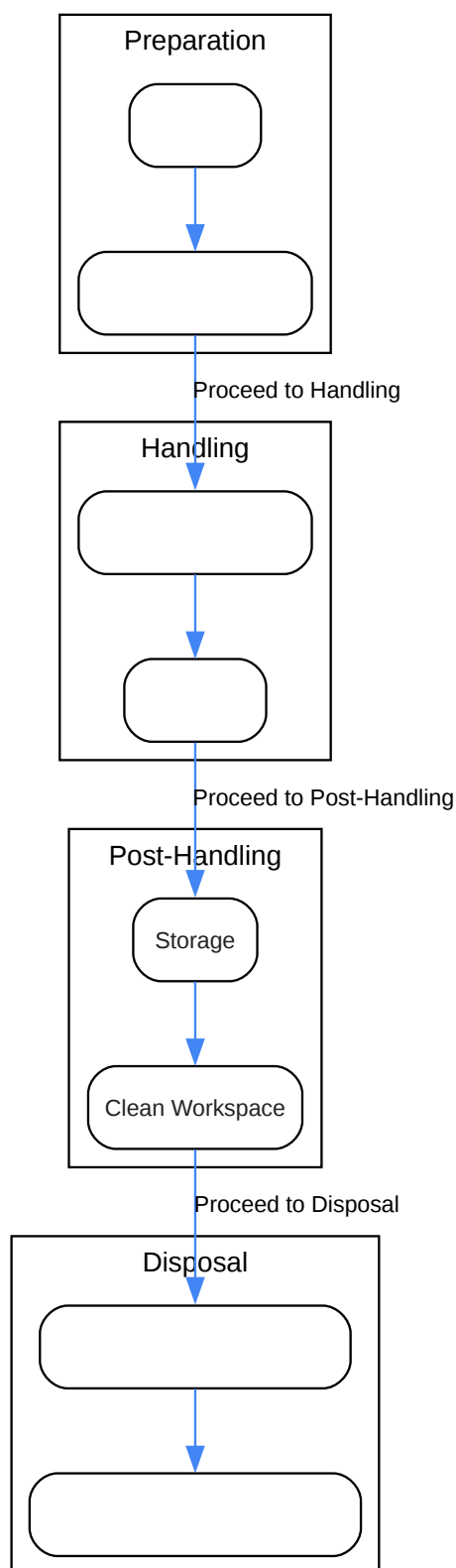
## Disposal Plan

All waste containing **D-Phenylalanine-d5**, including contaminated lab supplies (e.g., gloves, weighing paper), should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> D <sub>5</sub> NO <sub>2</sub>
Molecular Weight	170.22 g/mol
Melting Point	270-275 °C (decomposes)[2]
Form	Solid

## Experimental Workflow for Safe Handling



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